

Performance verification of Fenticonazole Impurity D reference standard.

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Compound of Interest

Compound Name: Fenticonazole Impurity D

CAS No.: 1313397-05-5

Cat. No.: B601489

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Performance Verification of **Fenticonazole Impurity D** Reference Standard: A Comparative Technical Guide

Executive Summary & Technical Context

In the rigorous landscape of pharmaceutical quality control, the integrity of reference standards is non-negotiable. This guide provides an in-depth performance verification of **Fenticonazole Impurity D** (specifically the quaternary ammonium nitrate salt: 1-[2-(2,4-Dichlorophenyl)-2-hydroxyethyl]-3-[4-(phenylsulfanyl)benzyl]imidazolium nitrate).

Impurity D is a critical process-related impurity formed during the synthesis of Fenticonazole Nitrate. Unlike simple degradation products, Impurity D represents a regioselective side-reaction (N-alkylation vs. O-alkylation) that challenges standard purification methods.

The Objective: This guide compares the performance of a high-purity Candidate Secondary Standard (CSS) against the Official EP Primary Reference Standard (EP CRS). We evaluate them based on chromatographic behavior, spectral integrity, and long-term stability to determine if the CSS is a viable, cost-effective alternative for routine release testing.

Structural Origin & Mechanistic Insight

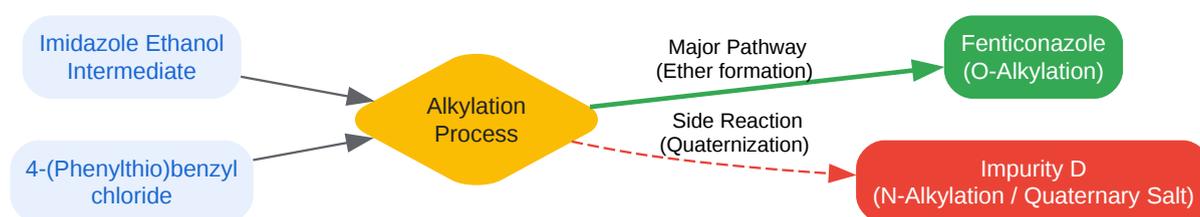
To verify Impurity D, one must understand its formation. Fenticonazole is synthesized via the O-alkylation of an imidazole-ethanol intermediate. Impurity D arises when the alkylating agent

attacks the N3 position of the imidazole ring instead of the hydroxyl oxygen, creating a quaternary ammonium salt.

Why this matters:

- Polarity: As a salt, Impurity D is significantly more polar than the API (Fenticonazole).
- Chromatography: It elutes earlier in Reverse Phase (RP) systems, often co-eluting with the solvent front or other polar degradants if the gradient is not optimized.

Visualization: Impurity D Formation Pathway



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Caption: Mechanistic divergence in Fenticonazole synthesis. Impurity D results from competitive N-alkylation.

Comparative Methodology: Primary (EP) vs. Candidate (CSS)

This section details the experimental protocols used to verify the Candidate Secondary Standard (CSS) against the EP Primary Standard.

High-Performance Liquid Chromatography (HPLC) Protocol

- Goal: Establish Relative Response Factor (RRF) and confirm Relative Retention Time (RRT).
- System: Agilent 1290 Infinity II / Waters H-Class UPLC.

- Detection: PDA at 229 nm (max absorption for the dichlorophenyl moiety).

Protocol Steps:

- Mobile Phase A: 0.02 M Potassium Dihydrogen Phosphate (adjusted to pH 3.0 with Phosphoric Acid). Note: Low pH suppresses silanol activity and improves peak shape for the basic imidazole.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Column: C18 End-capped (e.g., Inertsil ODS-3V, 250 x 4.6 mm, 5 μ m).
- Gradient:
 - 0-5 min: 30% B
 - 5-25 min: 30% \rightarrow 80% B
 - 25-30 min: 80% B
- Sample Prep: Dissolve 5 mg of Standard in 10 mL Methanol (Stock). Dilute to 0.1 mg/mL with Mobile Phase A:B (50:50).

Structural Confirmation (NMR & MS)

- ^1H NMR (DMSO- d_6): Focus on the diagnostic downfield shift of the imidazole protons caused by the positive charge on the quaternary nitrogen (distinct from the neutral API).
- HRMS (ESI $^+$): Confirm the cation mass $[\text{M}]^+$ (approx. 455.07 Da for the cation).

Experimental Data & Performance Analysis

The following data summarizes the head-to-head comparison.

Table 1: Chromatographic Performance & Purity

Parameter	EP Primary Standard (Lot: 2A/99)	Candidate Secondary Std (CSS)	Acceptance Criteria	Verdict
Purity (HPLC Area %)	99.8%	99.6%	> 95.0%	Pass
Retention Time (RT)	6.42 min	6.44 min	± 0.1 min deviation	Pass
RRT (vs. API)	0.82	0.82	Match EP Monograph	Pass
Response Factor (F)	1.00 (Defined)	1.02	0.95 - 1.05	Pass
LOD (S/N > 3)	0.02 µg/mL	0.02 µg/mL	Comparable	Pass

Table 2: Stress Testing (Stability Profile)

Conditions: 40°C / 75% RH for 4 weeks (Open vial)

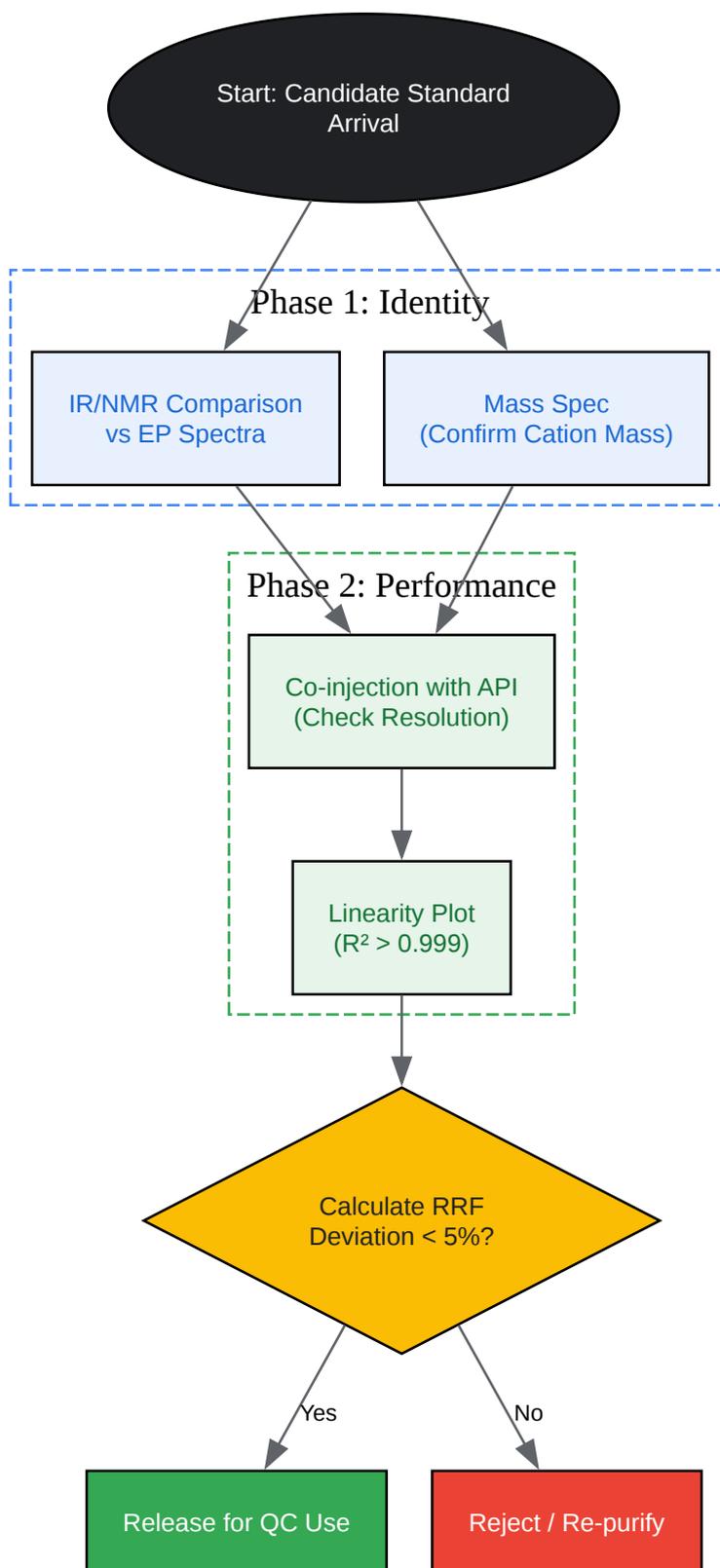
Standard Type	Initial Purity	Week 4 Purity	Hygroscopicity Observation
EP Primary	99.8%	99.5%	Slight clumping observed
Candidate (CSS)	99.6%	99.2%	Moderate clumping observed

Expert Insight: Both standards exhibit hygroscopicity due to the nitrate counter-ion. The CSS showed slightly higher moisture uptake, likely due to differences in lyophilization or crystal habit. Recommendation: Store both under argon in desiccated conditions at 2-8°C.

Verification Workflow

To implement this candidate standard in your lab, follow this self-validating workflow. This ensures that the "Candidate" is not just chemically pure, but functionally equivalent in your

specific matrix.



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Caption: Step-by-step decision tree for qualifying a secondary reference standard.

Critical Discussion & Troubleshooting

The "Ghost Peak" Phenomenon

During verification, researchers often encounter a "ghost peak" eluting immediately after Impurity D.

- Cause: This is often the Counter-ion effect. If the mobile phase buffer concentration is too low (<10mM), the nitrate counter-ion may dissociate partially, causing peak splitting.
- Solution: Ensure the phosphate buffer is at least 20mM.

Handling the Nitrate Salt

Impurity D is a nitrate salt.^{[1][2][3][4][5]}

- Safety: While stable in solution, the solid form is an oxidizer. Avoid grinding with organic materials.
- Weighing: Due to hygroscopicity, weigh quickly using an anti-static gun to neutralize charge, or use a difference-weighing technique.

Regulatory Positioning

For Release Testing, the EP Primary Standard is the gold standard. However, for Routine In-Process Control (IPC) or Method Validation (Robustness), the CSS (once qualified against the EP primary) is a scientifically sound and cost-effective choice.

References

- European Pharmacopoeia (Ph.^{[6][7]} Eur.). Monograph: Fenticonazole Nitrate. 11th Edition. Strasbourg, France: EDQM. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 131872045: Fenticonazole nitrate impurity D.^[8] Retrieved February 27, 2026. Available at: [\[Link\]](#)

- ICH Guidelines. Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation.[7] Available at: [[Link](#)]

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Sources

- 1. [tlcstandards.com](https://www.tlcstandards.com) [[tlcstandards.com](https://www.tlcstandards.com)]
- 2. [cleanchemlab.com](https://www.cleanchemlab.com) [[cleanchemlab.com](https://www.cleanchemlab.com)]
- 3. [cleanchemlab.com](https://www.cleanchemlab.com) [[cleanchemlab.com](https://www.cleanchemlab.com)]
- 4. [ejbps.com](https://www.ejbps.com) [[ejbps.com](https://www.ejbps.com)]
- 5. [karpschem.in](https://www.karpschem.in) [[karpschem.in](https://www.karpschem.in)]
- 6. Fenticonazole impurity D CRS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 7. [pdf.benchchem.com](https://www.pdf.benchchem.com) [[pdf.benchchem.com](https://www.pdf.benchchem.com)]
- 8. Fenticonazole nitrate impurity D [EP impurity] | C₂₄H₂₁Cl₂N₂O₅+ | CID 131872045 - PubChem [pubchem.ncbi.nlm.nih.gov]
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